

Toxicological Profile of 2,4-Dimethylpentanoic Acid: A Review of Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dimethylpentanoic acid

Cat. No.: B1317043

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available toxicological and safety information for **2,4-Dimethylpentanoic acid**. It is intended for informational purposes only and does not constitute a complete toxicological assessment. A comprehensive evaluation would require dedicated experimental studies.

Introduction

2,4-Dimethylpentanoic acid is a branched-chain fatty acid with the chemical formula C₇H₁₄O₂.^{[1][2]} While specific, in-depth toxicological studies on this compound are not readily available in the public domain, information regarding its hazards has been compiled from safety data sheets (SDS) and chemical databases. This guide provides a summary of the known hazard classifications and physical-chemical properties. Due to the limited data, a detailed account of experimental protocols and signaling pathways cannot be provided at this time.

Hazard Identification and Classification

The primary source of toxicological information for **2,4-Dimethylpentanoic acid** comes from its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The available data indicates that this compound is an irritant to the skin, eyes, and respiratory system, and may be harmful if swallowed.^{[1][3]}

GHS Hazard Summary

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	GHS05
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335: May cause respiratory irritation	GHS07

Source: PubChem, Angene Chemical Safety Data Sheet[\[1\]](#)[\[3\]](#)

Hazard Statements:

- H302: Harmful if swallowed[\[3\]](#)
- H315: Causes skin irritation[\[1\]](#)[\[3\]](#)
- H318: Causes serious eye damage[\[1\]](#)
- H335: May cause respiratory irritation[\[1\]](#)[\[3\]](#)

Precautionary Statements: A range of precautionary statements are associated with these classifications, including the use of personal protective equipment (gloves, eye protection), ensuring adequate ventilation, and seeking medical attention in case of exposure.[\[1\]](#)[\[3\]](#)

Physicochemical Properties

Understanding the physical and chemical properties of a substance is crucial for assessing its potential toxicological behavior.

Property	Value	Source
Molecular Formula	C7H14O2	PubChem[1]
Molecular Weight	130.18 g/mol	PubChem[1]
CAS Number	5868-33-7	NIST WebBook[2]
IUPAC Name	2,4-dimethylpentanoic acid	PubChem[1]
Appearance	Light yellow liquid	Fisher Scientific[4]
Boiling Point	124 - 125 °C	Fisher Scientific[4]
Flash Point	18 °C	Fisher Scientific[4]
Specific Gravity	0.825	Fisher Scientific[4]

Toxicological Data Summary

A thorough search of publicly available literature and databases did not yield specific quantitative toxicological data for **2,4-Dimethylpentanoic acid**. The following data points, commonly found in comprehensive toxicological profiles, are currently unavailable:

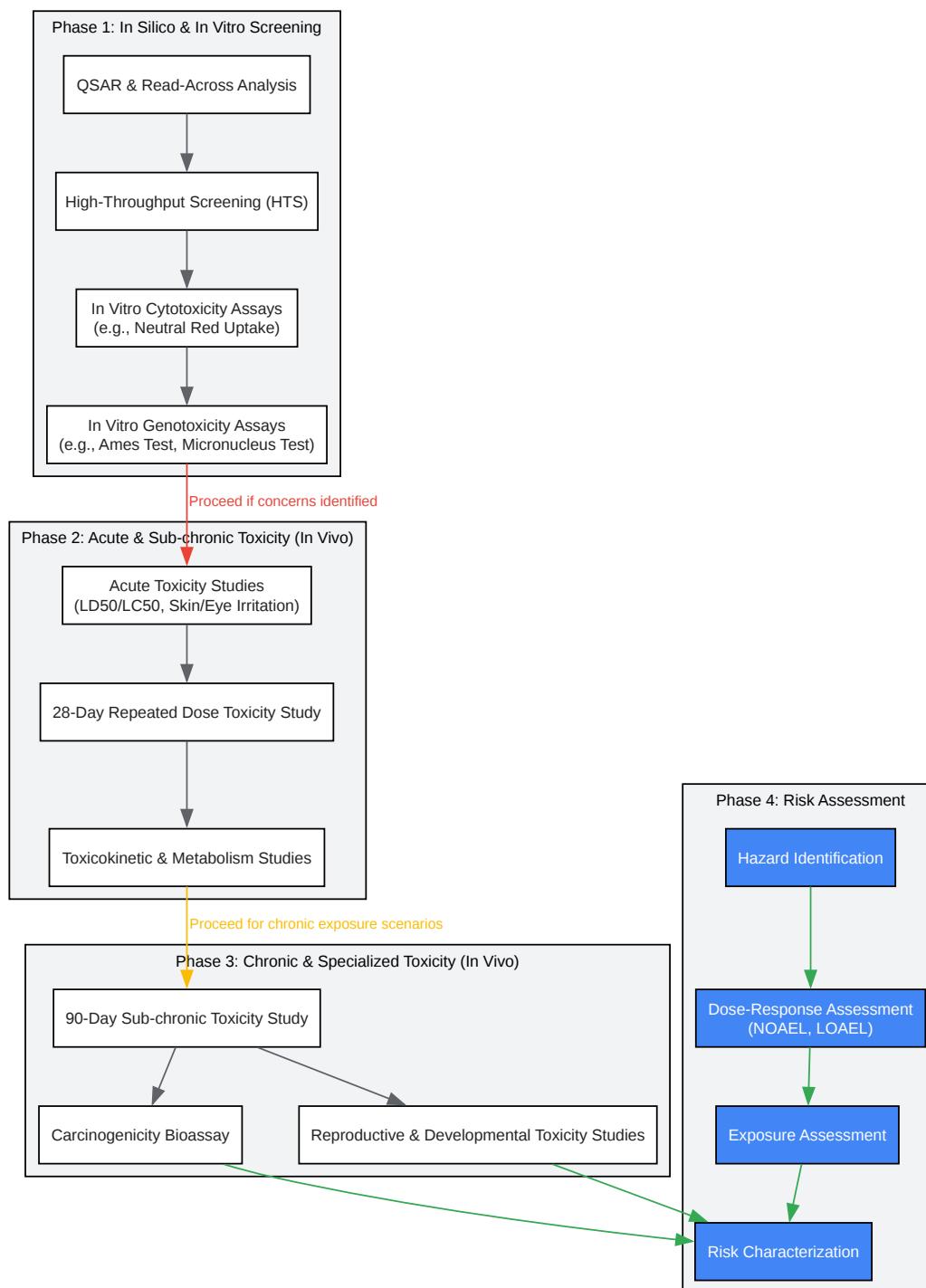
- Acute Toxicity: No LD50 (oral, dermal, inhalation) or LC50 values were found.
- Genotoxicity: No data from Ames tests, chromosome aberration assays, or other mutagenicity studies were identified.
- Carcinogenicity: No long-term animal studies assessing the carcinogenic potential of this compound are available.
- Reproductive and Developmental Toxicity: No studies on the effects on fertility or embryonic development were found.
- Toxicokinetics: Information on the absorption, distribution, metabolism, and excretion (ADME) of **2,4-Dimethylpentanoic acid** is not available.

Experimental Protocols

Due to the absence of detailed toxicological studies for **2,4-Dimethylpentanoic acid** in the public domain, no specific experimental protocols can be cited.

Visualizations

As no specific signaling pathways or experimental workflows for the toxicological assessment of **2,4-Dimethylpentanoic acid** have been published, a generalized workflow for chemical toxicity testing is presented below. This diagram illustrates a typical phased approach to evaluating the safety of a novel chemical substance.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for chemical toxicity testing.

Conclusion

The current toxicological profile of **2,4-Dimethylpentanoic acid** is limited to hazard classifications derived from regulatory submissions. It is identified as being harmful if swallowed, and causing skin, eye, and respiratory irritation. There is a notable absence of comprehensive experimental data in the public domain, which prevents a detailed assessment of its toxicological properties, including potential systemic effects, genotoxicity, carcinogenicity, and reproductive toxicity. For professionals in research and drug development, this lack of data signifies that any handling of **2,4-Dimethylpentanoic acid** should be conducted with caution, adhering to the safety precautions outlined in its safety data sheet. Further experimental studies are necessary to establish a complete and reliable toxicological profile for this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Dimethylpentanoic acid | C7H14O2 | CID 15564205 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2,4-dimethylpentanoic acid [webbook.nist.gov]
- 3. angenechemical.com [angenechemical.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Toxicological Profile of 2,4-Dimethylpentanoic Acid: A Review of Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1317043#toxicological-profile-of-2-4-dimethylpentanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com